

Advanced Technical Guide: N-Cycloalkyl-Substituted L-Aspartic Acid Derivatives

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Compound of Interest

Compound Name: *N-Cyclohexyl aspartic acid*

Cat. No.: *B13806057*

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Executive Summary: Chemical Architecture & Significance

N-cycloalkyl-substituted L-aspartic acid derivatives represent a specialized class of non-canonical amino acids where the

-amino nitrogen of L-aspartic acid is alkylated with a cyclic hydrocarbon moiety (e.g., cyclopropyl, cyclopentyl, cyclohexyl).

These compounds serve two critical functions in modern drug development and food chemistry:

- **High-Potency Sweetener Pharmacophores:** The -cycloalkyl group acts as a critical hydrophobic probe. When attached to L-aspartyl dipeptides, it interacts with the T1R2/T1R3 sweet taste receptor's transmembrane domain, often yielding potencies 30–600x greater than sucrose.
- **Chiral Building Blocks & Peptidomimetics:** They function as intermediates for -lactam antibiotics and NMDA receptor modulators. Their rigid cyclic structure restricts conformational freedom, enhancing selectivity for specific biological targets.

Structure-Activity Relationship (SAR) Logic

The biological activity of these derivatives is governed by the steric and hydrophobic properties of the

-substituent.

The "Hydrophobic Pocket" Theory (Sweeteners)

In the context of high-intensity sweeteners (like Neotame analogs), the

-terminus binds to a specific hydrophobic pocket in the T1R2 subunit.

- Ring Size Sensitivity: Potency does not increase linearly with carbon count.
 - Cyclopropyl/Cyclobutyl: Often exhibit lower potency due to insufficient hydrophobic volume.
 - Cyclopentyl/Cyclohexyl: Typically the "sweet spot" (optimal steric fit).
 - Cyclooctyl: May introduce steric clashes or bitterness.
- Stereochemistry: The L-configuration of the aspartic acid moiety is non-negotiable for sweetness; D-isomers often result in bitter or tasteless compounds.

Neurobiological Activity (NMDA/EAAT)

For pharmaceutical applications targeting the CNS:

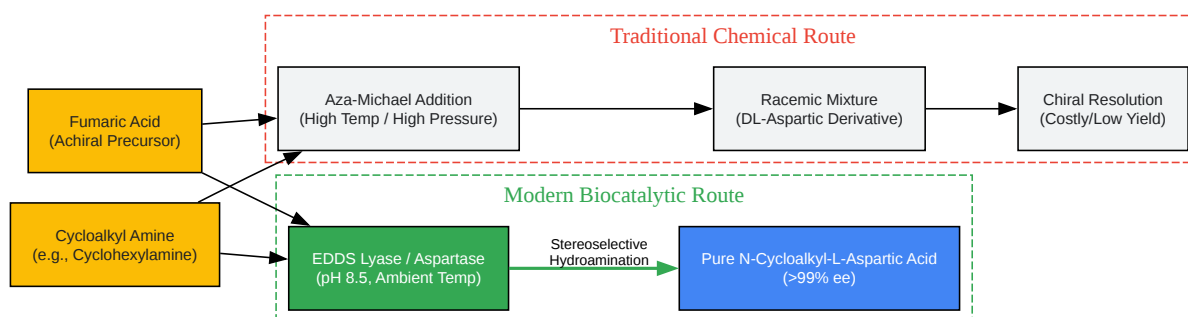
- Transport Inhibition:
 - substituted aspartates can act as competitive substrates or blockers for Excitatory Amino Acid Transporters (EAATs).
- Conformational Locking: The cycloalkyl ring reduces the entropic penalty of binding, potentially increasing affinity for glutamate receptors compared to flexible linear alkyl chains.

Synthetic Strategies: Chemical vs. Biocatalytic

Historically, chemical synthesis (Michael addition) was dominant but suffered from poor enantioselectivity. The current "Gold Standard" is Biocatalytic Hydroamination, utilizing enzymes like EDDS Lyase.

Comparative Workflow Visualization

The following diagram contrasts the traditional chemical route with the modern biocatalytic approach.



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Caption: Comparison of non-selective chemical addition vs. stereoselective enzymatic hydroamination.

Experimental Protocol: Biocatalytic Synthesis of N-Cyclohexyl-L-Aspartic Acid

Context: This protocol utilizes EDDS Lyase (ethylenediamine-N,N'-disuccinic acid lyase) to catalyze the hydroamination of fumarate. This method avoids harsh conditions and tedious chiral resolution.

Reagents & Equipment

- Substrate: Fumaric acid (50 mM final conc).

- Nucleophile: Cyclohexylamine (100 mM final conc).
- Buffer: 50 mM $\text{NaH}_2\text{PO}_4/\text{NaOH}$ buffer (pH 8.5).
- Biocatalyst: Purified EDDS Lyase (or lyophilized E. coli whole cells expressing EDDS lyase).
- Equipment: Orbital shaker, HPLC (C18 column), Centrifuge.

Step-by-Step Methodology

Step 1: Reaction Assembly

- Dissolve Fumaric acid (0.58 g, 5 mmol) in 80 mL of phosphate buffer.
- Adjust pH to ~8.0 using NaOH pellets (fumaric acid dissolution drops pH significantly).
- Add Cyclohexylamine (1.15 mL, 10 mmol). Note: Excess amine drives the equilibrium.
- Readjust pH strictly to 8.5.
- Add EDDS Lyase (approx.^[1]^[2] 0.5 mg/mL protein concentration or 100 U).
- Top up to 100 mL with buffer.

Step 2: Incubation

- Incubate the mixture in an orbital shaker at 25°C – 30°C for 24–48 hours.
- Process Control: Monitor consumption of fumarate via HPLC (UV at 210 nm).

Step 3: Termination & Isolation

- Quench reaction by lowering pH to 2.0 using 6M HCl. This precipitates the enzyme and protonates the product.
- Centrifuge at 10,000 x g for 15 mins to remove protein debris.
- Purification: Apply supernatant to a cation-exchange resin (Dowex 50W).

- Wash with water (removes unreacted fumaric acid).
- Elute product with 1M NH₄OH.
- Concentrate eluate under vacuum to yield white crystalline solid.

Step 4: Validation (Self-Check)

- Yield Calculation: Theoretical max is based on fumarate (limiting reagent). Expected yield: >85%.
- Enantiomeric Excess (ee): Must be >99% L-isomer. Verify using Chiral HPLC (e.g., Crownpak CR(+) column, pH 1.5 HClO₄ mobile phase).

Analytical Profiling & Data Interpretation

Key Physicochemical Data

The following table summarizes expected properties for the N-cyclohexyl derivative compared to the parent L-aspartic acid.

Property	L-Aspartic Acid	N-Cyclohexyl-L-Aspartic Acid	Relevance
Molecular Weight	133.1 g/mol	215.25 g/mol	Mass Spec confirmation ()
LogP (Hydrophobicity)	-3.89	~0.5 - 1.2	Enhanced membrane permeability & receptor binding
Solubility (H ₂ O)	Moderate	Low (pH dependent)	Formulation challenges in aqueous drugs/beverages
Isoelectric Point (pI)	2.77	~3.2	Critical for ion-exchange purification

NMR Characterization (Diagnostic Signals)

- ^1H NMR (D_2O , 400 MHz):
 - 3.85 (dd, 1H, -CH): The chiral center proton.
 - 2.80 (m, 2H, -CH₂): Diastereotopic protons of the aspartyl side chain.
 - 3.05 (m, 1H, -CH of cyclohexyl): Diagnostic shift confirming -alkylation.
 - 1.0 – 2.0 (m, 10H, Cyclohexyl): Broad multiplets representing the ring.

References

- Biocatalytic Synthesis of N-Substituted Aspartic Acids
 - Source: ACS Catalysis (2019). "Biocatalytic Asymmetric Synthesis of N-Aryl-Functionalized Amino Acids..."
 - Significance: Establishes EDDS lyase as the primary tool for synthesizing these deriv
 - URL:[[Link](#)]
- Sweetener Potency & SAR
 - Source: Journal of Medicinal Chemistry / EP P
 - Significance: Details the "30 to 600 times more sweet than sucrose" claim for N-cycloalkyl derivatives.[3]
 - URL
- Synthesis of N-Methyl-DL-Aspartic Acid Deriv
 - Source: Amino Acids (2007).[4]

- Significance: Provides comparative data on chemical synthesis methods (Michael addition)
- URL:[[Link](#)]
- NMDA Receptor Agonists/Antagonists
 - Source: Journal of Neuroscience / PubMed. "Synthesis and activity of a potent N-methyl-D-aspartic acid agonist..."
 - Significance: Contextualizes the pharmacological relevance of cyclic aspartic acid analogs in neurobiology.
 - URL:[[Link](#)]

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- 3. EP0310341B1 - N-(l-aspartyl)amino alcohol derivatives and sweetener containing the same - Google Patents [patents.google.com]
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